

# Unveiling Mirabijalone D: A Technical Guide to its Chemical Architecture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mirabijalone D*

Cat. No.: *B130547*

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Shanghai, China – November 18, 2025 – **Mirabijalone D**, a naturally occurring rotenoid isolated from the roots of *Mirabilis jalapa*, presents a complex and intriguing chemical structure for researchers in drug discovery and natural product chemistry. This technical guide provides a comprehensive overview of its chemical properties, structural elucidation, and known biological context, synthesized from key scientific literature.

## Core Chemical Identity

**Mirabijalone D** is classified as a rotenone, a class of isoflavonoids known for their diverse biological activities. Its fundamental chemical properties are summarized below, providing a clear reference for researchers.

Property	Value	Citation(s)
Molecular Formula	C <sub>18</sub> H <sub>14</sub> O <sub>7</sub>	[1]
Molecular Weight	342.303 g/mol	
CAS Number	485811-84-5	
PubChem CID	11013288	[1]
IUPAC Name	(6aR,12aR)-2,3-dimethoxy-9-(prop-1-en-2-yl)-6a,12a-dihydro-6H-chromeno[3,4-b]chromene-11,12(5H)-dione	
SMILES String	<chem>COC1=C(OC)C=C2C(=C1)C(=O)C3=C(O[C@H]4COC(=C(C)C)C=C43)[C@H]2O</chem>	
InChI Key	InChI=1S/C18H14O7/c1-8(2)3-10-12(21-4)13-11(20)5-9(19)6-14(13)25-15(10)7-18(16(22)23-17(13)14)24-10/h3,5-6,15,18,20H,7H2,1-2,4H3/t15-,18+/m1/s1	

## Structural Elucidation: A Spectroscopic Approach

The definitive structure of **Mirabijalone D** was elucidated by Wang Yi-fen and colleagues in their 2002 publication in Helvetica Chimica Acta. The researchers employed a suite of spectroscopic techniques to unravel the molecule's intricate framework.

## Experimental Protocols

**Isolation and Purification:** The dried roots of *Mirabilis jalapa* were powdered and extracted with 95% ethanol. The resulting extract was partitioned between ethyl acetate and water. The ethyl acetate fraction was subjected to repeated column chromatography on silica gel, eluting with a gradient of chloroform and methanol to yield purified **Mirabijalone D**.

Structural Analysis: The structure of **Mirabijalone D** was determined through a combination of the following spectroscopic methods:

- High-Resolution Electron Impact Mass Spectrometry (HR-EI-MS): To determine the elemental composition and molecular weight.
- Infrared (IR) Spectroscopy: To identify functional groups such as carbonyls and hydroxyls.
- Ultraviolet (UV) Spectroscopy: To analyze the chromophoric system of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (HMQC, HMBC, NOESY) experiments to establish the connectivity and stereochemistry of the atoms.

## Spectroscopic Data

The following tables summarize the  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Mirabijalone D** as reported in the primary literature.

$^1\text{H}$  NMR Spectroscopic Data (in  $\text{CDCl}_3$ )

Proton	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
H-1	6.51	s	
H-4	6.45	s	
H-6 $\alpha$	4.60	dd	12.0, 3.0
H-6 $\beta$	4.18	dd	12.0, 1.5
H-6a	4.95	d	3.0
H-12a	4.58	d	1.5
2-OMe	3.85	s	
3-OMe	3.88	s	
H-4'	4.90	br s	
H-5'	5.05	br s	
2'-Me	1.75	s	

<sup>13</sup>C NMR Spectroscopic Data (in CDCl<sub>3</sub>)

Carbon	Chemical Shift ( $\delta$ ) ppm
1	101.5
1a	157.8
2	143.8
3	149.8
4	109.5
4a	112.8
5a	156.5
6	67.2
6a	78.5
11a	104.2
12	188.0
12a	72.8
2-OMe	56.2
3-OMe	56.4
1'	114.5
2'	142.0
3'	22.5
4'	112.0

## Biological Activity and Therapeutic Potential

While extensive biological studies specifically on **Mirabijalone D** are limited, the broader class of rotenoids from *Mirabilis jalapa* has demonstrated notable bioactivities. These findings suggest potential avenues for future investigation into the therapeutic applications of **Mirabijalone D**.

Rotenoids isolated from *Mirabilis jalapa* have been reported to exhibit:

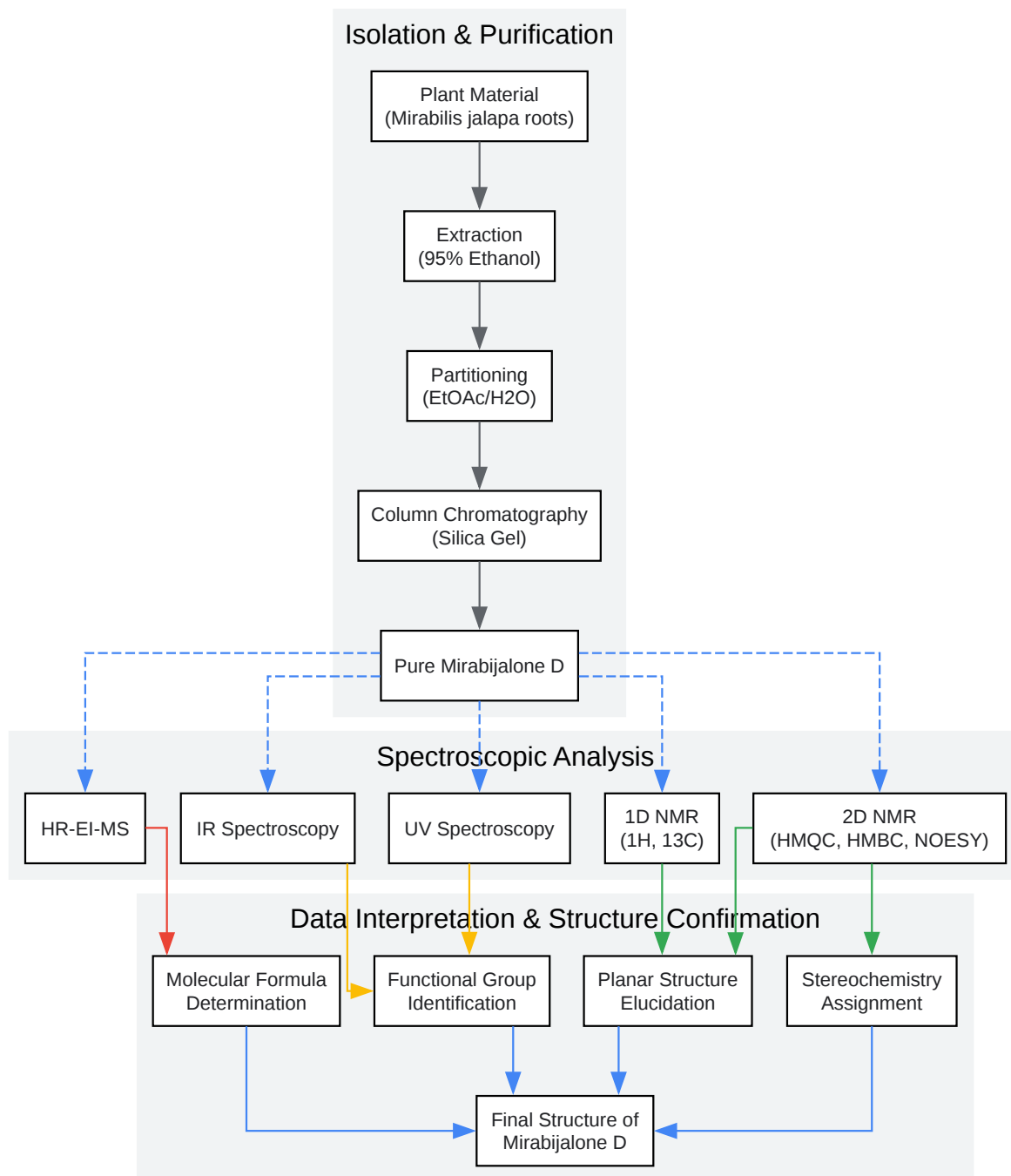
- Anti-HIV Activity: Some rotenoids have shown inhibitory effects against HIV-1 reverse transcriptase.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Antiproliferative and Cytotoxic Effects: Certain compounds from *M. jalapa* have displayed cytotoxic activity against various cancer cell lines.[\[5\]](#)
- Antimicrobial and Antifungal Properties: Extracts of *M. jalapa* containing rotenoids have shown activity against a range of microbial pathogens.[\[2\]](#)[\[3\]](#)

The specific contribution of **Mirabijalone D** to these activities remains an area for further research.

## Logical Workflow for Structure Elucidation

The process of determining the chemical structure of a novel natural product like **Mirabijalone D** follows a logical and systematic workflow. This can be visualized as a series of interconnected steps, each providing a crucial piece of the structural puzzle.

## Workflow for Mirabijalone D Structure Elucidation

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A flowchart illustrating the key stages in the isolation and structural elucidation of **Mirabijalone D**.

This technical guide serves as a foundational resource for researchers, scientists, and drug development professionals interested in the chemical and potential biological properties of **Mirabijalone D**. Further investigation into its specific bioactivities and mechanisms of action is warranted to fully understand its therapeutic potential.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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